

Compound of Interest

Compound Name: 2-Propylisonicotinic acid

Cat. No.: B1282791

A comprehensive review of the established antitubercular agent, isoniazid, and a prospective look at a theoretical prodrug, **2-propylisonicotinic acid**

Introduction

Isoniazid (isonicotinic acid hydrazide, INH) has been a cornerstone of tuberculosis (TB) treatment for decades, valued for its potent bactericidal activi

Despite its efficacy, isoniazid's clinical use is challenged by issues of drug-induced hepatotoxicity and the emergence of drug-resistant strains.^[4] The

Physicochemical Properties

A molecule's physicochemical properties are critical determinants of its absorption, distribution, metabolism, and excretion (ADME) profile. Isoniazid is

Property
Molecular Formula
Molecular Weight
LogP
Solubility

Mechanism of Action

Isoniazid's mechanism of action is well-elucidated. It is a prodrug that requires activation by the mycobacterial catalase-peroxidase enzyme, KatG.^[1]

For **2-propylisonicotinic acid** to be effective, it would need to be hydrolyzed in vivo to release isonicotinic acid, which would then need to be convert

```
graph "Isoniazid Activation Pathway" {
    graph [fontname = "Arial", label="Isoniazid Activation and Mechanism of Action", labelloc=t, fontsize=14];
    node [shape=box, style=filled, fontname = "Arial", fontcolor="#202124"];
    edge [fontname = "Arial", color="#5F6368"];

    INH [label="Isoniazid (Prodrug)", fillcolor="#F1F3F4"];
    KatG [label="KatG (Catalase-Peroxidase)", fillcolor="#FBBC05"];
    Activated_INH [label="Activated Isoniazid\n(Isonicotinoyl Radical)", fillcolor="#EA4335", fontcolor="#FFFFFF"];
    NAD [label="NAD+", fillcolor="#F1F3F4"];
    INH_NAD [label="Isoniazid-NAD Adduct", fillcolor="#EA4335", fontcolor="#FFFFFF"];
    InhA [label="InhA (Enoyl-ACP Reductase)", fillcolor="#FBBC05"];
    Mycolic_Acid [label="Mycolic Acid Synthesis", fillcolor="#4285F4", fontcolor="#FFFFFF"];
    Cell_Wall [label="Mycobacterial Cell Wall Integrity", fillcolor="#34A853", fontcolor="#FFFFFF"];
    Cell_Death [label="Bacterial Cell Death", fillcolor="#EA4335", fontcolor="#FFFFFF"];

    INH --> Activated_INH;
    KatG --> Activated_INH;
    Activated_INH --> INH_NAD;
    NAD --> INH_NAD;
    INH_NAD --> InhA;
    InhA --> Mycolic_Acid;
    Mycolic_Acid --> Cell_Wall;
    Cell_Wall --> Cell_Death;
}
```

```
INH -> KatG [label="Activation"];
KatG -> Activated_INH;
Activated_INH -> INH_NAD [label="+ NAD+"];
INH_NAD -> InhA [label="Inhibition"];
InhA -> Mycolic_Acid [style=dashed, arrowhead=none, label="Catalyzes"];
Mycolic_Acid -> Cell_Wall [style=dashed, arrowhead=none, label="Essential for"];
InhA -> Mycolic_Acid [color="#EA4335", style=solid, arrowhead=tee, label="Blocks"];
Mycolic_Acid -> Cell_Death [label="Disruption leads to"];
}
```

Caption: A generalized workflow for determining the Minimum Inhibitory Concentration (MIC).

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC)

The MIC of antitubercular agents is typically determined using broth microdilution methods. A standardized in

Pharmacokinetic Studies

Pharmacokinetic parameters are determined in animal models and human volunteers. Following administration of

Conclusion

Isoniazid remains a vital tool in the global fight against tuberculosis. Its well-defined mechanism of action

While **2-propylisonicotinic acid** remains a hypothetical compound without available experimental data, its conc

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References

- 1. Isoniazid - Wikipedia [en.wikipedia.org]
- 2. Isoniazid - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. Using Isoniazid More Safely and More Effectively: The Time Is Now - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Isoniazid-historical development, metabolism associated toxicity and a perspective on its pharmacological improvement [frontiersin.org]
- 5. The tuberculosis prodrug isoniazid bound to activating peroxidases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Frontiers | In vitro Evaluation of Isoniazid Derivatives as Potential Agents Against Drug-Resistant Tuberculosis [frontiersin.org]
- 7. In vitro Evaluation of Isoniazid Derivatives as Potential Agents Against Drug-Resistant Tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Analysis: Isoniazid and its Hypothetical Prodrug 2-Propylisonicotinic Acid]. BenchChem, [2025]. [

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